

comparative study on the plasticizing effects of different isopropylated phenyl phosphates

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Compound of Interest

Compound Name: *3,5-Bis(isopropyl)phenyl Diphenyl Phosphate*

CAS No.: *113765-39-2*

Cat. No.: *B132743*

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Comparative Analysis: Plasticizing Effects of Isopropylated Phenyl Phosphates (IPPP)

Executive Summary

This technical guide provides a comparative analysis of Isopropylated Phenyl Phosphates (IPPP), specifically focusing on the industrial grades IPPP 35, 50, 65, and 95. As phosphate ester flame retardants with intrinsic plasticizing properties, these compounds offer a critical dual-functionality in polymer matrices (PVC, Polyurethanes, Phenolics).[1]

This study demonstrates that viscosity is the governing variable for performance. Lower viscosity grades (IPPP 35) offer superior plasticization efficiency and flame retardancy (due to higher phosphorus content), while higher viscosity grades (IPPP 95) provide enhanced permanence and low volatility. This guide details the structure-property relationships to assist formulation scientists in optimizing the balance between flexibility, safety, and migration stability.

Chemical Basis & Structure-Property Relationships

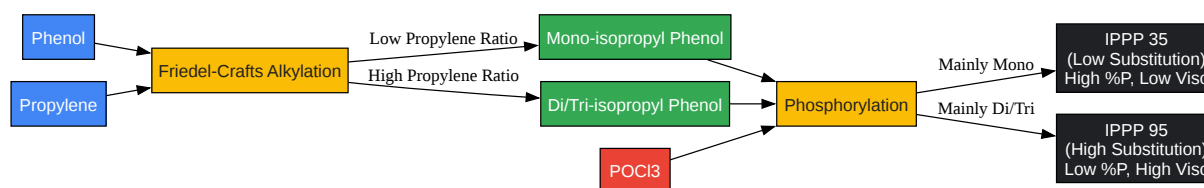
The performance differentiation among IPPP grades stems directly from the degree of alkylation. IPPPs are synthesized via the alkylation of phenol with propylene, followed by phosphorylation with phosphorus oxychloride (

).

- IPPP 35 (Low Viscosity): Contains a higher ratio of unsubstituted phenyl rings or mono-isopropyl substitution. This results in a smaller molecular volume, higher phosphorus content (~8.6%), and lower viscosity (~35-50 mPa·s).
- IPPP 95 (High Viscosity): Characterized by a higher degree of di- and tri-isopropyl substitution. The increased steric bulk raises the viscosity (~95-115 mPa·s), reduces phosphorus content (~7.6%), and increases molecular weight, which improves resistance to migration.

Visualization: Synthesis & Structural Logic

The following diagram illustrates how the alkylation level dictates the final grade classification.



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Figure 1: Synthesis pathway showing how propylene ratio influences the steric bulk and final IPPP grade.

Experimental Methodology

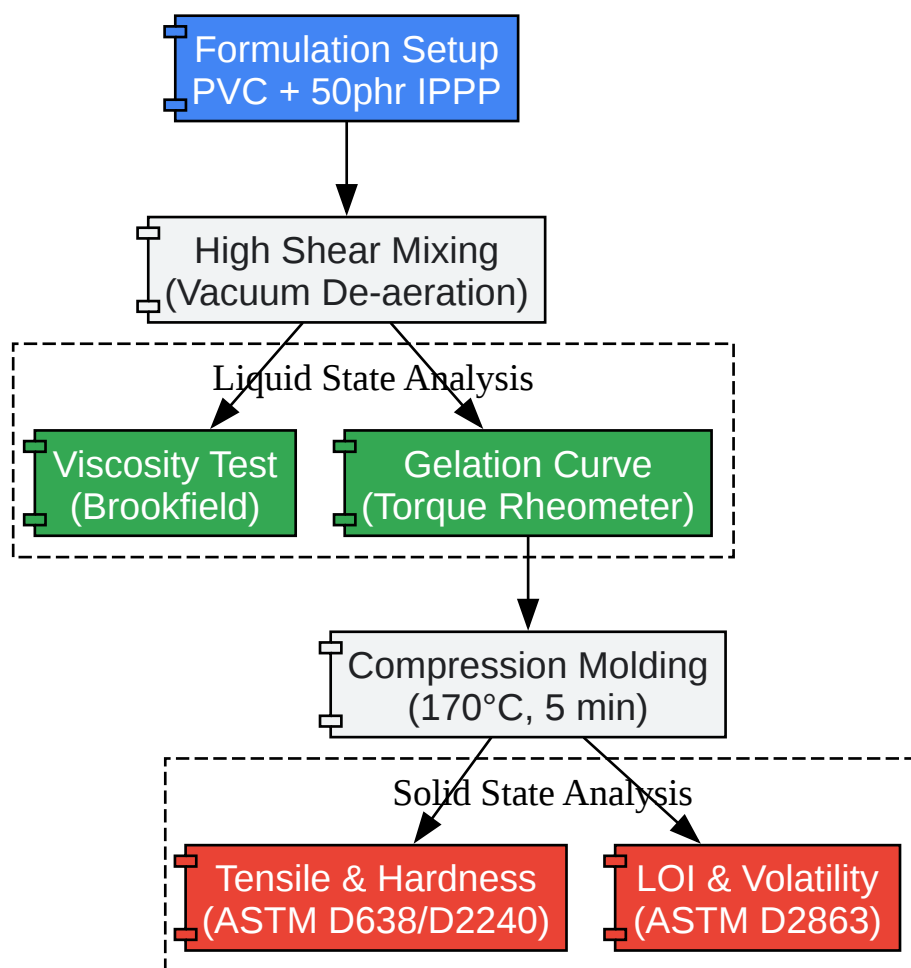
To objectively compare these grades, a standardized PVC plastisol formulation protocol is recommended. This self-validating system ensures that variations in performance are attributable solely to the IPPP grade employed.

Standardized Formulation Control

- Base Resin: Emulsion PVC (K-Value 70).
- Plasticizer Loading: 50 phr (parts per hundred resin).
- Stabilizer: Ca/Zn liquid stabilizer (2 phr).
- Variable: IPPP 35, IPPP 50, IPPP 65, IPPP 95.

Testing Workflow

- Rheology: Measure plastisol viscosity (Brookfield) after 2 hours of aging.
- Fusion: Gelation behavior using a Torque Rheometer.
- Mechanicals: Shore A Hardness (ASTM D2240) and Tensile Strength (ASTM D638).
- Flame Retardancy: Limiting Oxygen Index (LOI) (ASTM D2863).
- Volatility: Activated Carbon method (24h @ 90°C).



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Figure 2: Experimental workflow for validating plasticizer efficiency and stability.

Comparative Analysis & Data

The following data aggregates typical industry specifications and performance metrics for these grades.

Physicochemical Properties

Note: "Efficiency" refers to the ability to lower the Glass Transition Temperature (T_g).

Property	IPPP 35	IPPP 50	IPPP 65	IPPP 95
Viscosity (25°C, mPa[2][3]·s)	42 - 50	52 - 64	64 - 76	95 - 114
Phosphorus Content (%)	~ 8.6	~ 8.4	~ 8.1	~ 7.6
Specific Gravity (20°C)	1.183	1.175	1.165	1.150
Molecular Weight (Avg)	~390	~410	~430	~450+
Plasticizing Efficiency	High	Med-High	Medium	Low

Performance in PVC (50 phr loading)

Performance Metric	IPPP 35	IPPP 95	Interpretation
Shore A Hardness	78	82	IPPP 35 is more efficient. Smaller molecules penetrate polymer chains more effectively, increasing free volume.
Limiting Oxygen Index (LOI)	33%	31%	IPPP 35 is a better flame retardant due to higher phosphorus density per unit weight.
Volatility (% Loss)	1.5%	0.4%	IPPP 95 is more permanent. Higher molecular weight reduces evaporation and migration.
Plastisol Viscosity	Low	High	IPPP 35 aids processing by lowering the initial paste viscosity, allowing for higher filler loading.

Mechanistic Discussion

Plasticization Efficiency (Free Volume Theory)

The superior plasticizing effect of IPPP 35 is explained by the Free Volume Theory. Because IPPP 35 has fewer isopropyl groups (less steric hindrance), it can position itself closer to the PVC polymer chains. This effectively neutralizes the dipole-dipole interactions between the polar C-Cl bonds of the PVC.

- Result: The polymer chains become more mobile at lower temperatures, resulting in a lower Tg and softer material.

Flame Retardancy Mechanism

All IPPPs function via the Condensed Phase Mechanism. Upon combustion, the phosphate ester decomposes to form phosphoric acid species. These acids react with the polymer backbone to form a carbonaceous char layer (intumescence) that acts as a thermal barrier.

- Causality: IPPP 35 contains ~8.6% Phosphorus vs. ~7.6% in IPPP 95.^{[2][3][4]} The higher concentration of phosphorus precursors in IPPP 35 leads to faster and denser char formation, yielding a higher LOI.

Migration and Stability

IPPP 95 excels in applications requiring longevity (e.g., automotive interiors, cable jacketing). The bulky isopropyl groups increase the molecule's interaction with the polymer matrix through van der Waals forces and simply make the molecule too large to diffuse easily out of the matrix (Fickian diffusion).

Selection Guide

Based on the comparative data, the following selection logic is recommended for formulation scientists:

Application Requirement	Recommended Grade	Rationale
High Flame Retardancy (e.g., Conveyor Belts)	IPPP 35	Maximizes Phosphorus content; lowest cost/efficiency ratio.
Low Temperature Flexibility	IPPP 35	Best Tg depression; softest hand-feel.
Low Fogging / Automotive	IPPP 95	Lowest volatility; prevents "fogging" on windshields.
Wire & Cable (High Temp)	IPPP 65 / 95	Better retention of properties after heat aging.
Complex Molding (Plastisols)	IPPP 35 / 50	Low viscosity improves flow into intricate molds.

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